An In-depth Technical Guide to the Hazards of Chlorotrimethylgermane

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Compound of Interest

Compound Name:	*Chlorotrimethylgermane*
CAS No.:	*1529-47-1*
Cat. No.:	*B075237*

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This guide provides a comprehensive overview of the known and potential hazards associated with **chlorotrimethylgermane**. Due to a lack of specific toxicological studies on this particular compound, this paper synthesizes information from safety data sheets, general knowledge of organogermanium compounds, and standardized testing protocols to provide a thorough hazard assessment.

Chemical and Physical Properties

Chlorotrimethylgermane is a flammable and corrosive organogermanium compound. Its key physical and chemical properties are summarized in the table below.

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Property	Value	Reference
Chemical Formula	C_3H_9ClGe	[1]
Molecular Weight	153.20 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	102 °C	[2]
Melting Point	-13 °C	[2]
Flash Point	1 °C (closed cup)	[3]
Density	1.24 g/mL at 25 °C	[2]
Solubility	Reacts with water	[4]

Known Hazards and GHS Classification

Chlorotrimethylgermane is classified as a highly flammable liquid and vapor, and it is known to cause severe skin burns and eye damage.[1]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[1]
- H314: Causes severe skin burns and eye damage.[1]

Signal Word: Danger[1]

Pictograms:

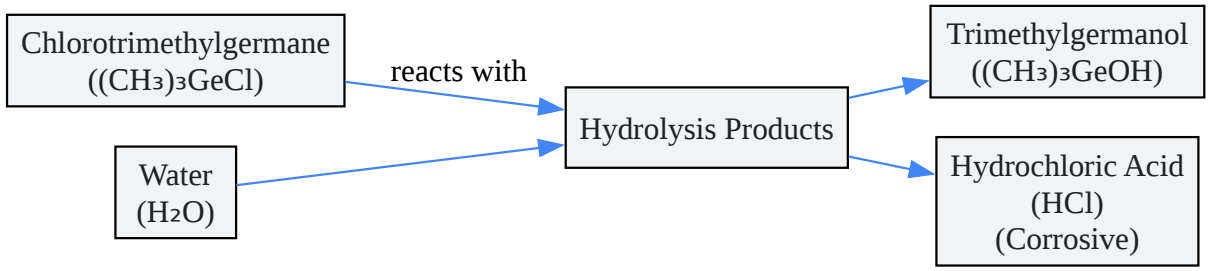
- Flame
- Corrosion

Reactivity and Hydrolysis

A primary hazard of **chlorotrimethylgermane** stems from its reactivity with water. It is susceptible to hydrolysis, a reaction that breaks the germanium-chlorine bond to form

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trimethylgermanol and hydrochloric acid (HCl).[5] The hydrochloric acid produced is a strong corrosive agent and is responsible for the severe skin and eye burns associated with exposure to **chlorotrimethylgermane**.



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Caption: Hydrolysis of **Chlorotrimethylgermane**.

Toxicological Assessment (Based on Standardized Protocols)

While specific toxicological data for **chlorotrimethylgermane** is not readily available in the public domain, its potential toxicity can be assessed using standardized experimental protocols established by the Organisation for Economic Co-operation and Development (OECD). The following sections detail the methodologies for key toxicological endpoints.

Acute Toxicity

Acute toxicity studies are designed to evaluate the adverse effects that occur within a short time after administration of a single dose of a substance.[6][7][8]

4.1.1. Acute Oral Toxicity (OECD Guideline 401)

This test determines the short-term toxicity of a substance when ingested.[6]

Experimental Protocol:

- Test Animals: Typically, young adult rats of a single sex are used. If females are used, they should be nulliparous and non-pregnant.[6]

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- Housing: Animals are housed in cages under controlled conditions of temperature (22°C ± 3°C) and humidity (30-70%), with a 12-hour light/dark cycle.[6]
- Dosing: The test substance is administered in graduated doses to several groups of animals, with one dose per group. Administration is typically via gavage. Animals are fasted before dosing.[6]
- Observation: Animals are observed for effects and mortality over a period of at least 14 days. Observations include changes in skin, fur, eyes, and behavior.[6]
- Necropsy: All animals that die during the test and all survivors at the end of the observation period are subjected to a gross necropsy.[6]

4.1.2. Acute Dermal Toxicity (OECD Guideline 402)

This guideline outlines the procedure for assessing the toxicity of a substance applied to the skin.[7]

Experimental Protocol:

- Test Animals: Young adult rats or rabbits are typically used.[7]
- Preparation: The day before the test, the fur is removed from the dorsal area of the trunk of the test animals.[7]
- Application: The test substance is applied uniformly over an area of at least 10% of the body surface. The area is then covered with a porous gauze dressing for 24 hours.[7]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.[7]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[9]

4.1.3. Acute Inhalation Toxicity (OECD Guideline 403)

This test evaluates the toxicity of a substance when inhaled.[8]

Experimental Protocol:

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- Test Animals: Young adult rodents are commonly used.[8]
- Exposure: Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or head-only exposure chamber for a defined period, typically 4 hours.[8][10] At least three concentrations are usually tested.[10]
- Observation: Animals are observed for toxic effects and mortality for at least 14 days.[8][10]
- Data Analysis: The LC50 (median lethal concentration) is calculated.[10]

Dermal and Ocular Irritation/Corrosion

These tests assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) damage to the skin and eyes.

4.2.1. Acute Dermal Irritation/Corrosion (OECD Guideline 404)

Experimental Protocol:

- Test Animal: The albino rabbit is the preferred species.[11]
- Application: A single dose of the test substance is applied to a small area of shaved skin (approximately 6 cm^2). An untreated area of skin serves as a control.[11] The exposure period is typically 4 hours.[11]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals for up to 14 days.[11]

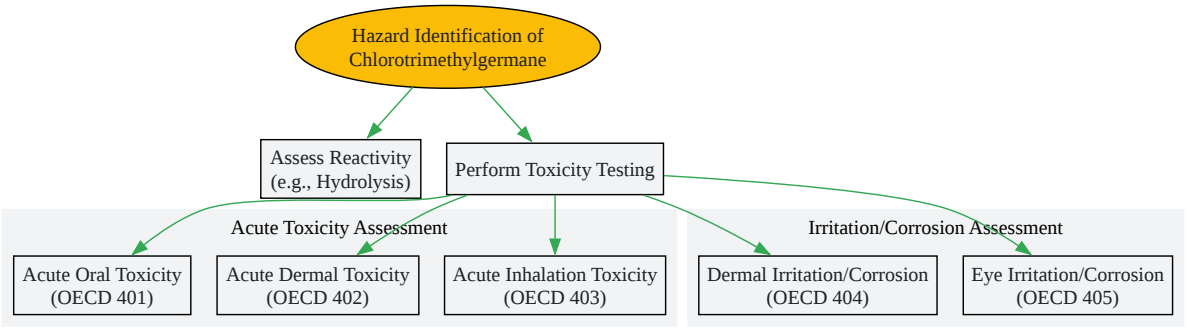
4.2.2. Acute Eye Irritation/Corrosion (OECD Guideline 405)

Experimental Protocol:

- Test Animal: The albino rabbit is the recommended species.[12]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated as a control.[12]

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- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[12]



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Caption: General workflow for hazard assessment.

Inferred Hazards from Analogs and Hydrolysis Products

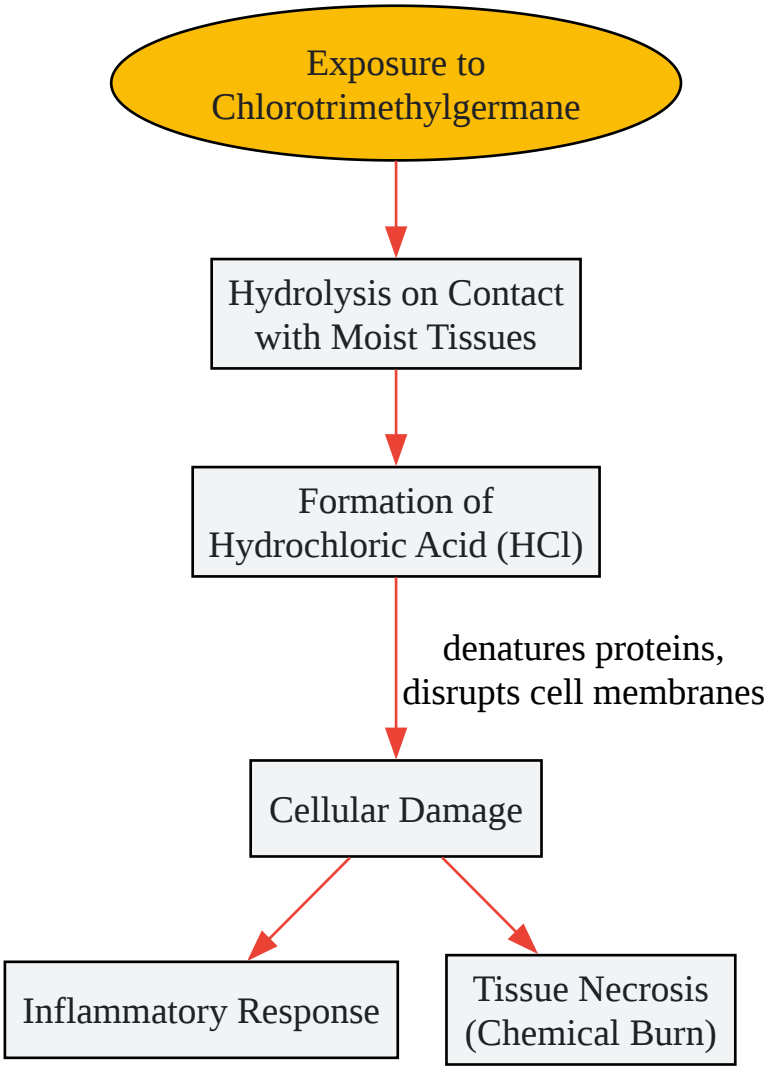
Given the lack of specific data for **chlorotrimethylgermane**, its hazard profile can be inferred by examining its hydrolysis products and structurally similar compounds.

- Hydrochloric Acid: As mentioned, the hydrolysis of **chlorotrimethylgermane** produces hydrochloric acid, a well-known corrosive substance that can cause severe chemical burns to the skin, eyes, and respiratory tract.

- Trimethylgermanol: The other hydrolysis product, trimethylgermanol, is an organogermanium compound. While specific toxicity data for trimethylgermanol is scarce, organogermanium compounds, in general, are considered to have lower toxicity than their organotin or organolead counterparts.[13] However, some organogermanium compounds have been associated with nephrotoxicity and neurotoxicity in humans, although this is often linked to impurities of inorganic germanium dioxide.[14][15]

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- Analogy to Trimethyltin Chloride: Trimethyltin chloride, an organotin compound with a similar structure, is highly toxic by all routes of exposure and can cause severe irritation and burns to the skin and eyes.[5] It is also a potent neurotoxin.[16] While organogermanium compounds are generally less toxic than organotins, the high toxicity of trimethyltin chloride suggests that caution is warranted when handling **chlorotrimethylgermane**.[13]



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Caption: General mechanism of corrosive injury.

Handling, Storage, and Emergency Procedures

Handling:

- Handle under an inert gas and protect from moisture.[17]

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- Keep away from heat, sparks, and open flames.[17]
- Use non-sparking tools.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[3]

Storage:

- Store in a cool, well-ventilated area designated for flammable liquids.[3]
- Keep containers tightly closed.

Emergency Procedures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[17]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[17]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[17]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Do not use water, as it will react with the substance.[18]
- Spills: Eliminate all ignition sources. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.

Conclusion

Chlorotrimethylgermane is a hazardous substance that requires careful handling due to its high flammability and corrosivity. Its primary danger lies in its rapid hydrolysis to form hydrochloric acid, which can cause severe burns. While specific toxicological data for this

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compound is limited, standardized testing protocols provide a framework for its comprehensive evaluation. In the absence of such data, a precautionary approach is essential, treating it as a substance with the potential for high acute toxicity, drawing parallels to more toxic organometallic analogs like trimethyltin chloride. All work with **chlorotrimethylgermane** should be conducted in a well-ventilated area, with appropriate personal protective equipment, and with emergency procedures in place.

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